

Technical Support Center: Purification of N-(2-Chloro-phenyl)-guanidine HCl

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Compound of Interest

Compound Name: *N-(2-Chloro-phenyl)-guanidine hydrochloride*

CAS No.: 24067-11-6

Cat. No.: B1489353

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Case ID: PUR-2CPG-HCl Status: Active Assigned Specialist: Senior Application Scientist Last Updated: October 26, 2023

Executive Summary

N-(2-Chloro-phenyl)-guanidine hydrochloride (CAS: 19952-81-9) is a critical intermediate often used in the synthesis of imidazoles and pyrimidines.^{[1][2]} The primary challenge in its purification is the removal of the starting material, 2-chloroaniline, and its oxidative byproducts, which cause persistent pink-to-brown discoloration.

This guide provides a self-validating purification protocol based on solubility differentials and oxidative stability.

Module 1: The Core Protocol (Recrystallization)

Standard Operating Procedure for purity >98%.

Principle: Arylguanidine salts generally exhibit a steep solubility curve in water compared to their aniline precursors. While 2-chloroaniline hydrochloride is highly soluble in cold water, N-(2-Chloro-phenyl)-guanidine HCl crystallizes readily upon cooling.

Reagents Required:

- Deionized Water (Solvent)
- Concentrated HCl (37%)
- Activated Carbon (Norit or Darco G-60)
- Ethanol (Optional, for co-solvent method)
- Diethyl Ether or Acetone (For washing)

Step-by-Step Methodology:

- Dissolution & Acidification:
 - Suspend the crude N-(2-Chloro-phenyl)-guanidine HCl in Deionized Water (approx. 10 mL per gram of solid).
 - Critical Step: Add 2-3 drops of Concentrated HCl.
 - Why? This suppresses the hydrolysis of the guanidine back to the urea derivative and ensures the aniline impurity remains in its highly soluble protonated form.
 - Heat the mixture to boiling (approx. 95-100°C) with stirring until the solid dissolves completely.
- Decolorization (The "Pink" Problem):
 - If the solution is colored (pink/brown), remove the heat source and wait 60 seconds (to prevent boil-over).
 - Add Activated Carbon (5% by weight of the crude solid).
 - Resume gentle boiling for 5–10 minutes.

- Note: Do not boil excessively; prolonged heating can degrade the guanidine moiety.
- Hot Filtration:
 - Filter the hot solution through a pre-warmed Buchner funnel (or Celite pad) to remove the charcoal.
 - Tip: Pre-warming prevents premature crystallization in the funnel stem.
- Crystallization:
 - Allow the filtrate to cool to room temperature slowly (over 1-2 hours). Rapid cooling traps impurities.
 - Once at room temperature, move the flask to an ice bath (0-4°C) for another hour to maximize yield.
- Isolation & Washing:
 - Filter the white crystals under vacuum.
 - The Purification Wash: Wash the filter cake with a small volume of ice-cold water, followed by a wash with cold acetone or diethyl ether.
 - Mechanism:[1][3][4][5] The ether/acetone wash helps remove any surface-adsorbed aniline free base or non-polar oxidation byproducts without dissolving the guanidine salt.
- Drying:
 - Dry in a vacuum oven at 50°C for 4 hours.

Module 2: Troubleshooting & FAQs

Q1: My product is still turning pink/brown after drying. Why? A: This indicates the presence of trace 2-chloroaniline. Anilines are notorious for air-oxidation to colored diazo/azobenzene compounds.

- Fix: Perform a "Base Wash" (Liquid-Liquid Extraction).

- Dissolve the salt in water.^{[2][4][6]}
- Basify with NaOH to pH 12 (releases the free base).
- Extract with Ethyl Acetate.
- Crucial: Wash the organic layer with dilute acid (pH 4-5). Wait, this is incorrect.
- Correction: The impurity (aniline) is a much weaker base () than guanidine ().
- Correct Fix: Recrystallize again, but ensure the mother liquor is strongly acidic. The aniline will remain in solution as the salt, while the guanidine salt crystallizes out. If the color persists, the impurity is likely occluded in the crystal lattice; grind the dry solid before the next recrystallization.

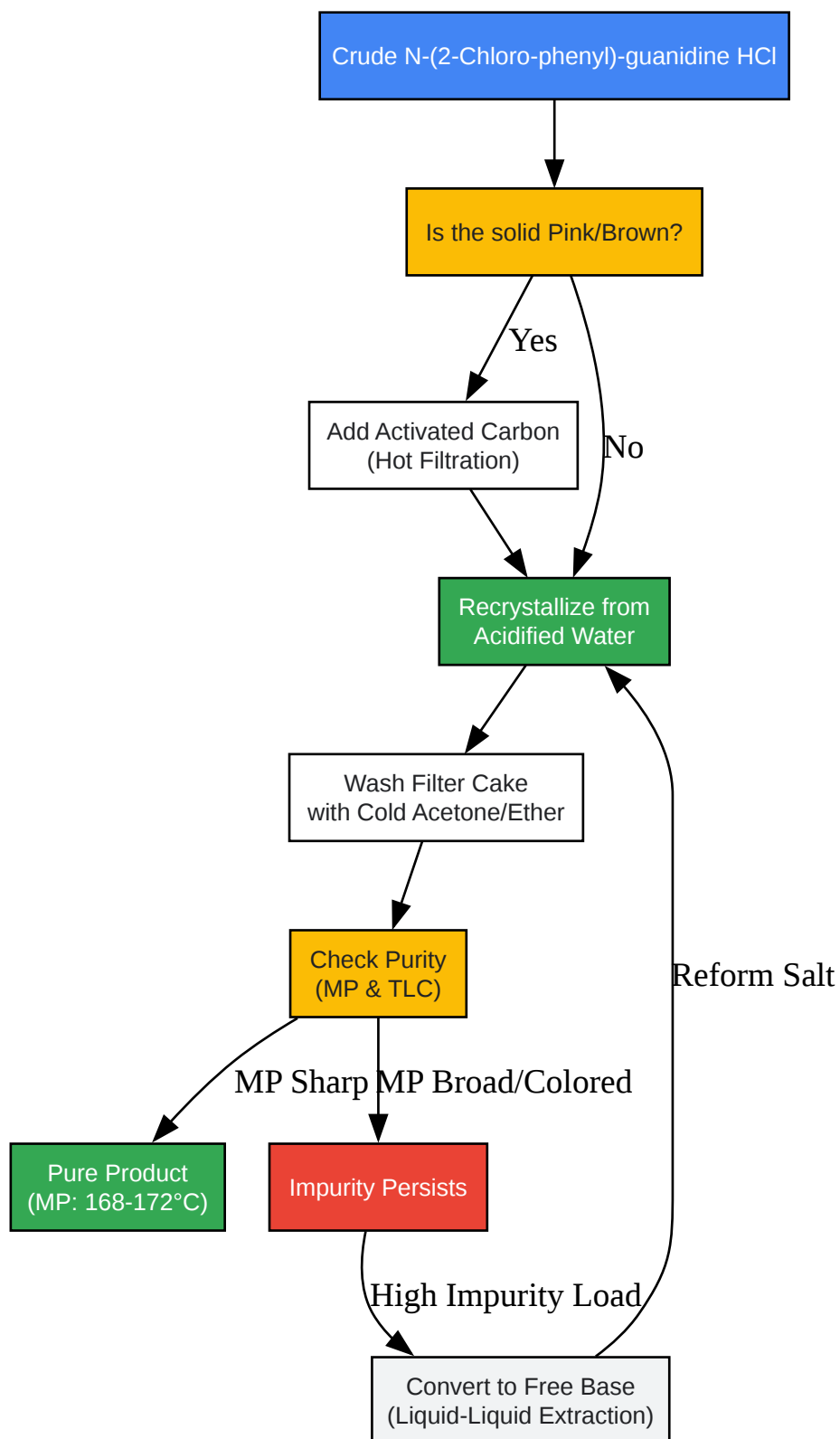
Q2: The product "oiled out" instead of crystallizing. A: This occurs when the solution is too concentrated or cools too fast, causing the compound to separate as a supercooled liquid.

- Fix: Reheat to dissolve the oil. Add a small amount of additional water (10-15%). Add a "seed crystal" of pure product during the cooling phase (at approx. 40°C). Scratch the inner wall of the flask with a glass rod to induce nucleation.

Q3: What is the expected Melting Point? A: Pure N-(2-Chloro-phenyl)-guanidine HCl should have a sharp melting point. While literature varies slightly, look for a range of 168°C – 172°C [1]. A range wider than 2°C indicates the need for re-purification.

Module 3: Visual Logic & Decision Tree

The following diagram outlines the decision-making process for purification based on observed impurities.



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Figure 1: Decision matrix for the purification of arylguanidine salts, prioritizing simple recrystallization before advanced extraction methods.

Module 4: Solubility & Data Reference

Solvent	Temp	Solubility Status	Application
Water	25°C	Moderate	Poor solvent for recrystallization (losses too high).
Water	100°C	High	Ideal for recrystallization.
Ethanol	25°C	High	Good for co-solvent mixtures if water recovery is low.
Diethyl Ether	25°C	Insoluble	Excellent for washing away aniline impurities.
Acetone	25°C	Low (for Salt)	Good for washing; dissolves oxidation byproducts.

References

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